

# CAS number and chemical identifiers for sodium triethylborohydride

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## Compound of Interest

Compound Name: Sodium triethylborohydride

Cat. No.: B107655

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## An In-depth Technical Guide to Sodium Triethylborohydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sodium triethylborohydride**, a powerful and versatile reducing agent used in a variety of chemical transformations. This document outlines its chemical identifiers, physical properties, and common applications, with a focus on practical experimental protocols and reaction workflows.

### Core Chemical Identifiers and Properties

**Sodium triethylborohydride**, with the chemical formula  $\text{NaBH}(\text{C}_2\text{H}_5)_3$ , is an organoboron compound valued for its potent and often stereoselective reducing capabilities.<sup>[1]</sup> It is commercially available as a colorless, pyrophoric solid, typically in a toluene solution.<sup>[1][2]</sup> Unlike the related lithium triethylborohydride which is usually sold in THF, the sodium variant is commonly found in toluene.<sup>[1][2]</sup>

The compound is a strong reducing agent capable of reducing a wide array of functional groups, including aldehydes, ketones, esters, and carboxylic acids.<sup>[3]</sup> Its reactivity is attributed to the electron-donating nature of the ethyl groups, which makes it a stronger reductant than sodium borohydride.<sup>[4]</sup>

Table 1: Chemical Identifiers for **Sodium Triethylborohydride**

Identifier	Value
CAS Number	17979-81-6[1][5][6][7]
Molecular Formula	C <sub>6</sub> H <sub>16</sub> BNa[1][3]
Linear Formula	(C <sub>2</sub> H <sub>5</sub> ) <sub>3</sub> NaBH[5][6][8]
Molecular Weight	121.99 g/mol [1][5][6]
IUPAC Name	sodium;triethylboron(1-)[8]
Synonyms	Sodium triethylborate, Sodium triethylhydridoborate, Sodium triethylhydroborate[5][9][10]
PubChem CID	23667700[1][8]
EC Number	241-903-1[1][8]
MDL Number	MFCD00011704[5][6][9]
Beilstein/REAXYS No.	4151241[5][6][8]
InChI	InChI=1S/C <sub>6</sub> H <sub>15</sub> B.Na/c1-4-7(5-2)6-3;/h4-6H <sub>2</sub> ,1-3H <sub>3</sub> ; /q-1;+1[1][5]
SMILES	--INVALID-LINK--(CC)CC.[Na+][1][5]

## Experimental Protocol: Reduction of a Ketone

One of the primary applications of **sodium triethylborohydride** is the stereoselective and regioselective reduction of ketones.[11] The following is a generalized experimental protocol for the reduction of a cyclic ketone to its corresponding alcohol.

Objective: To reduce a cyclic ketone to the corresponding alcohol using **sodium triethylborohydride**.

Materials:

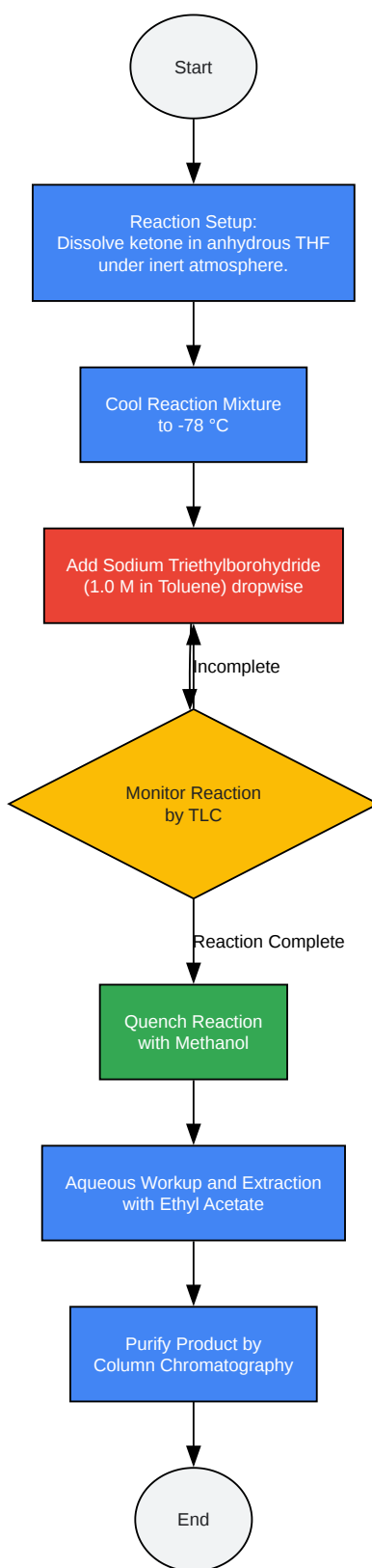
- Cyclic ketone (e.g., cyclohexanone)
- **Sodium triethylborohydride** (1.0 M solution in toluene)
- Anhydrous solvent (e.g., tetrahydrofuran - THF)
- Quenching agent (e.g., methanol)
- Extraction solvent (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Standard laboratory glassware and magnetic stirrer
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- **Reaction Setup:** Under an inert atmosphere, a solution of the cyclic ketone in anhydrous THF is prepared in a round-bottom flask equipped with a magnetic stir bar.
- **Cooling:** The reaction mixture is cooled to a low temperature (typically -78 °C using a dry ice/acetone bath) to control the stereoselectivity of the reduction.
- **Addition of Reducing Agent:** **Sodium triethylborohydride** solution is added dropwise to the stirred ketone solution. The reaction is monitored by thin-layer chromatography (TLC) to determine completion.
- **Quenching:** Once the reaction is complete, it is carefully quenched by the slow, dropwise addition of methanol at the low temperature.
- **Workup:** The reaction mixture is allowed to warm to room temperature. The product is then extracted with an organic solvent like ethyl acetate. The organic layers are combined, washed with brine, and dried over anhydrous magnesium sulfate.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by column chromatography to yield the desired alcohol.

## Logical Workflow for Ketone Reduction

The following diagram illustrates the logical workflow of the experimental protocol described above.



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Caption: Logical workflow for the reduction of a ketone using **sodium triethylborohydride**.

## Applications in Drug Development and Synthesis

**Sodium triethylborohydride** is a valuable reagent in the synthesis of complex molecules, including pharmaceuticals and agrochemicals.[3] Its ability to perform challenging reductions makes it suitable for the preparation of key intermediates in drug discovery and development. Some of its key applications include:

- **Stereoselective Reductions:** As demonstrated in the protocol, it is widely used for the diastereoselective reduction of cyclic and acyclic ketones.
- **Reductive Activation of Catalysts:** It is employed in the reductive activation of homogeneous catalysts by converting metal halides to the corresponding metal hydrides.[1][3]
- **Controlled Reduction of Amides:** Recent research has shown its utility in the transition-metal-free catalytic reduction of amides to either secondary or tertiary amines by varying reaction conditions.

Safety Considerations:

**Sodium triethylborohydride** is a pyrophoric material and reacts violently with water.[3] It should be handled with extreme care under an inert atmosphere by trained personnel. Appropriate personal protective equipment, including gloves, goggles, and a lab coat, is essential.[3]

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